

Application Notes and Protocols for Gtp 14564

Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gtp 14564

Cat. No.: B502738

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Gtp 14564 is a potent and selective inhibitor of Class III receptor tyrosine kinases (RTKs), demonstrating significant activity against Fms-like tyrosine kinase 3 (FLT3), including the internal tandem duplication (ITD) mutation, c-Kit, and c-Fms. It functions as an ATP-competitive inhibitor, effectively blocking downstream signaling pathways, notably the STAT5 pathway, which is critical for the proliferation of certain leukemia cells.^{[1][2]} These application notes provide detailed protocols for the preparation, storage, and handling of **Gtp 14564** stock solutions for in vitro research applications.

Data Presentation

Quantitative data for **Gtp 14564** is summarized in the tables below for easy reference and comparison.

Table 1: Chemical and Physical Properties of **Gtp 14564**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₀ N ₂ O	[3]
Molecular Weight	234.25 g/mol	[3][4]
CAS Number	34823-86-4	[2]
Appearance	Off-white to yellow solid	[5]
Purity	≥98%	[2]

Table 2: Solubility of **Gtp 14564**

Solvent	Maximum Concentration	Reference
DMSO	100 mM	[3]
Ethanol	25 mM	[3]
DMF	30 mg/mL	[2]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	[2]

Table 3: Recommended Storage Conditions

Condition	Temperature	Duration	Reference
Powder	-20°C	3 years	[5]
In Solvent	-80°C	6 months	[5]
-20°C	1 month	[5]	
+4°C	Short-term		

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Gtp 14564** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Gtp 14564** in dimethyl sulfoxide (DMSO).

Materials:

- **Gtp 14564** powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

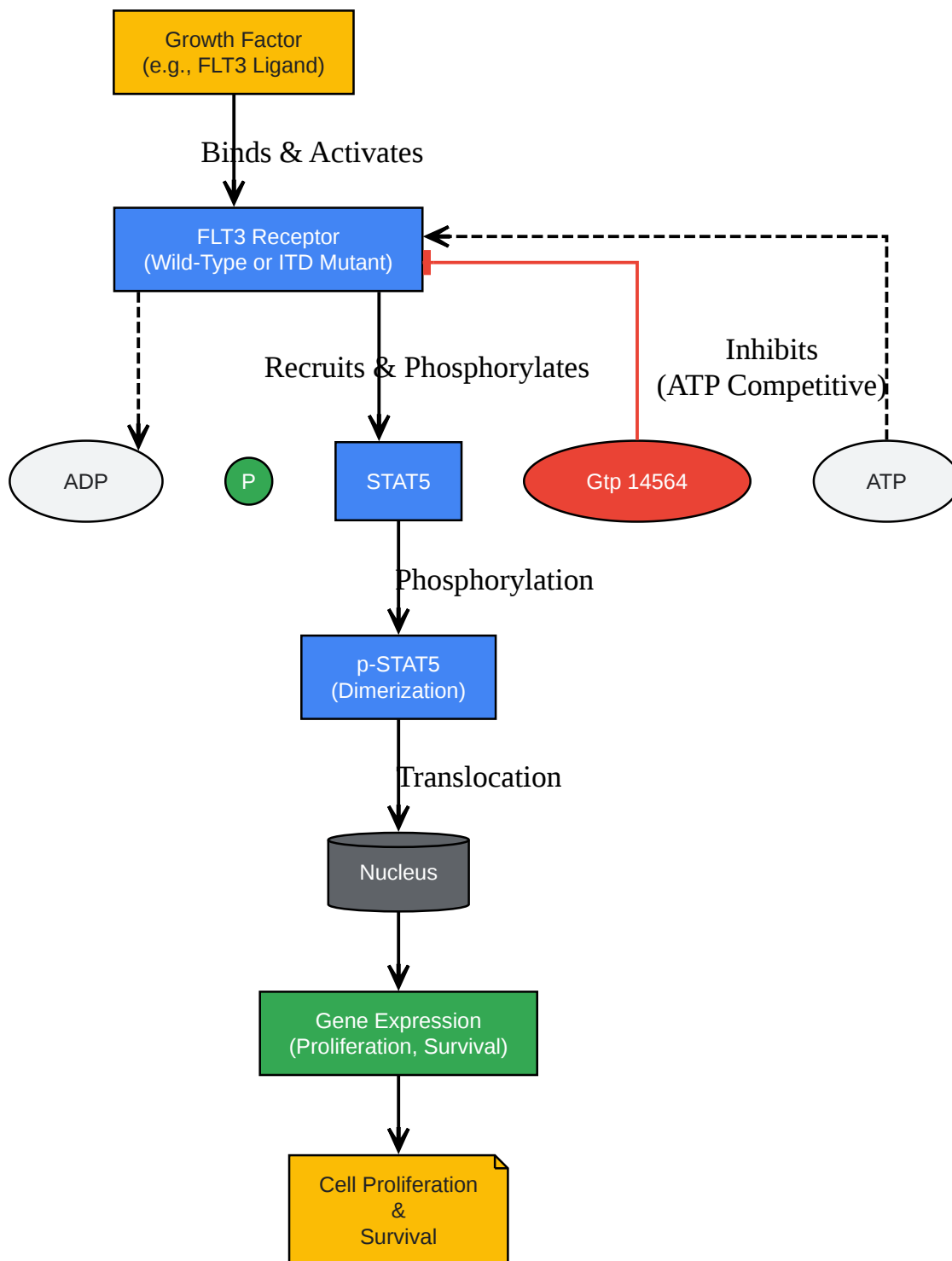
Procedure:

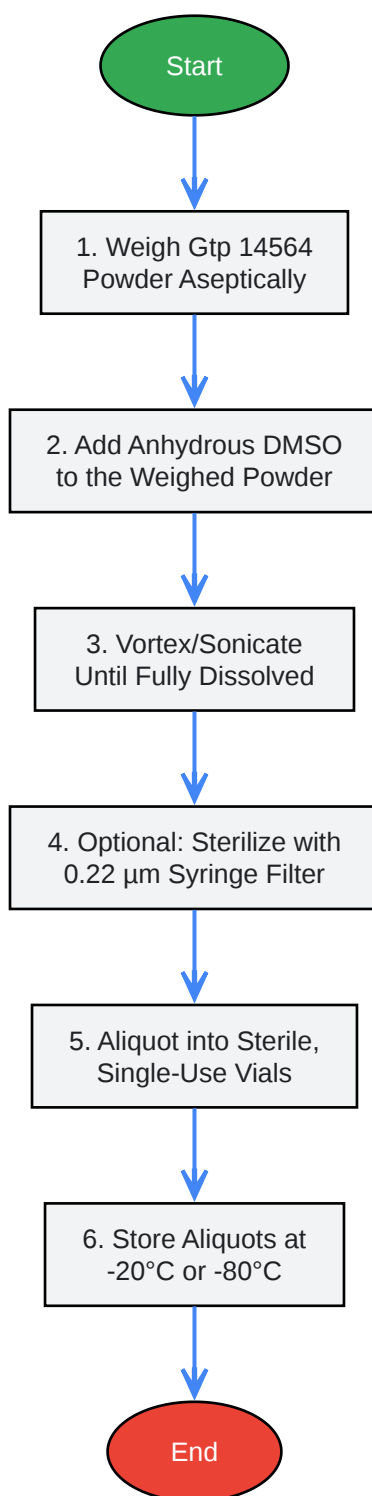
- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing **Gtp 14564**:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh the desired amount of **Gtp 14564** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.34 mg of **Gtp 14564** (Molecular Weight = 234.25 g/mol).
 - Calculation:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 234.25 \text{ g/mol} \times 1000 \text{ mg/g} = 2.34 \text{ mg}$
- Dissolving **Gtp 14564**:

- Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed **Gtp 14564**. For a 10 mM solution, if you weighed 2.34 mg, add 1 mL of DMSO.
- Vortex the solution thoroughly until the **Gtp 14564** is completely dissolved. Gentle warming (e.g., to 37°C) and sonication can be used to aid dissolution if necessary.^[5]
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[5]

Mandatory Visualizations

Signaling Pathway Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Selective cytotoxic mechanism of GTP-14564, a novel tyrosine kinase inhibitor in leukemia cells expressing a constitutively active Fms-like tyrosine kinase 3 (FLT3) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. bocsci.com [bocsci.com]
- 4. GTP 14564 | CAS#:34823-86-4 | Chemsrce [chemsrc.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Gtp 14564 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b502738#preparing-gtp-14564-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com